An In-depth Technical Guide to 2-Cyclohexanoyloxazole: Synthesis, Characterization, and Potential Applications

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Compound of Interest

Compound Name:	*2-Cyclohexanoyloxazole*
CAS No.:	*898758-88-8*
Cat. No.:	*B1317550*

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A Theoretical and Practical Framework for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive theoretical framework for the synthesis, characterization, and potential applications of **2-Cyclohexanoyloxazole**, a novel heterocyclic compound. As direct experimental data for this molecule is not readily available in the public domain, this document serves as a predictive guide based on established principles of organic chemistry and the known properties of its constituent moieties: the cyclohexanoyl group and the oxazole ring. We present a plausible synthetic route, predict its physicochemical and spectroscopic properties, and discuss its potential as a scaffold in medicinal chemistry and materials science. This guide is intended to be a valuable resource for researchers and drug development professionals interested in the exploration of new chemical entities.

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Introduction: The Oxazole Scaffold and the Rationale for 2-Cyclohexanoyloxazole

The oxazole ring is a five-membered aromatic heterocycle containing one oxygen and one nitrogen atom. This motif is a privileged scaffold in medicinal chemistry, appearing in a wide array of natural products and synthetic pharmaceuticals.[1][2][3][4] The unique electronic properties of the oxazole ring, coupled with its ability to participate in hydrogen bonding and other non-covalent interactions, make it an attractive component in the design of biologically active molecules.[4] Oxazole derivatives have demonstrated a broad spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, anticancer, and antidiabetic properties.[1][2][3]

The incorporation of a cyclohexyl group into molecular scaffolds is a common strategy in drug design to enhance lipophilicity, which can improve pharmacokinetic properties such as absorption, distribution, metabolism, and excretion (ADME). The non-planar, saturated nature of the cyclohexane ring can also introduce conformational constraints that may lead to higher binding affinity and selectivity for biological targets.

This guide focuses on the hypothetical molecule **2-Cyclohexanoyloxazole**, which combines the biologically relevant oxazole core with a lipophilic cyclohexanoyl substituent. The absence of a registered CAS number or published experimental data for this specific compound suggests its novelty and untapped potential. Herein, we provide a detailed roadmap for its synthesis, predict its key characteristics, and explore its potential applications.

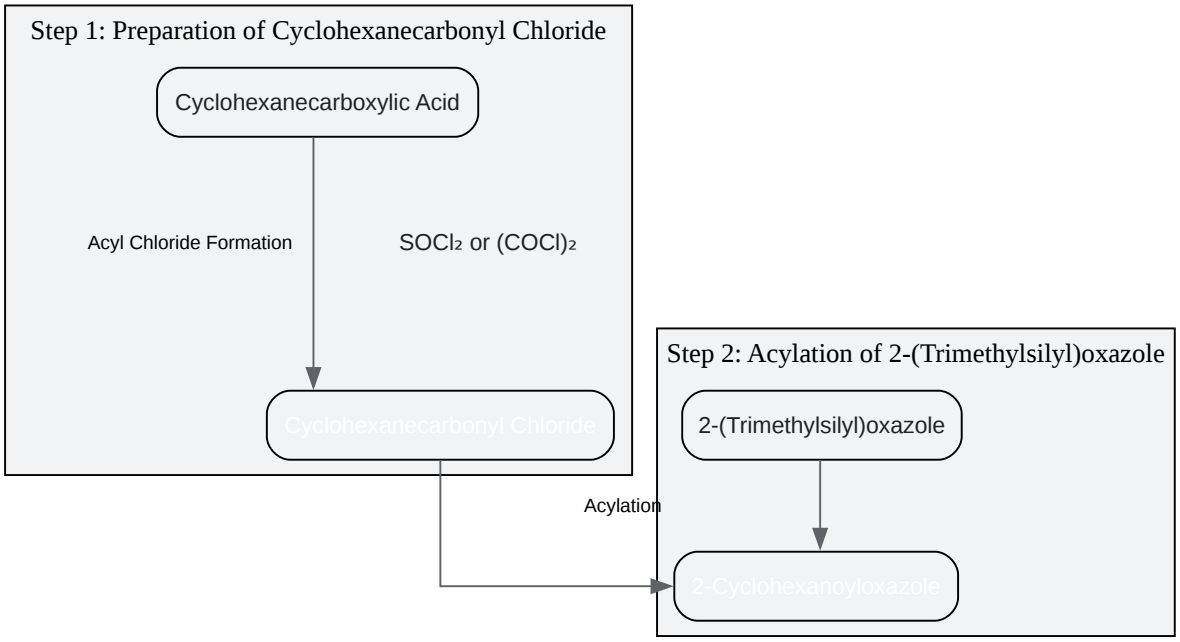
Proposed Synthesis of 2-Cyclohexanoyloxazole

Based on established methods for the synthesis of 2-acyloxazoles, a robust and high-yielding approach would be the acylation of an appropriate oxazole precursor with cyclohexanecarbonyl chloride. A particularly effective strategy involves the use of 2-(trimethylsilyl)oxazole as a nucleophilic oxazole equivalent.

Synthetic Workflow

The proposed two-step synthesis commences with the preparation of cyclohexanecarbonyl chloride from cyclohexanecarboxylic acid, followed by its reaction with 2-(trimethylsilyl)oxazole to yield the target compound.

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Caption: Proposed two-step synthesis of **2-Cyclohexanoyloxazole**.

Detailed Experimental Protocol

Step 1: Synthesis of Cyclohexanecarbonyl Chloride

- Rationale: The conversion of the carboxylic acid to the more reactive acyl chloride is a standard and efficient method to facilitate the subsequent acylation reaction. Thionyl chloride or oxalyl chloride are common and effective reagents for this transformation.[5]
- Procedure:
  - To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add cyclohexanecarboxylic acid (1.0 eq).

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- Add an excess of thionyl chloride ($SOCl_2$, 2.0 eq) or oxalyl chloride ($(COCl)_2$, 1.5 eq) with a catalytic amount of N,N-dimethylformamide (DMF).
- Stir the reaction mixture at room temperature for 2-4 hours or until the evolution of gas ceases.
- Remove the excess reagent by distillation under reduced pressure to obtain crude cyclohexanecarbonyl chloride.[6][7][8] This can be used in the next step without further purification.

Step 2: Synthesis of **2-Cyclohexanoyloxazole**

- Rationale: 2-(Trimethylsilyl)oxazole serves as a stable yet reactive nucleophile at the C2 position of the oxazole ring. The trimethylsilyl group is a good leaving group, facilitating the acylation by the electrophilic cyclohexanecarbonyl chloride.
- Procedure:
  - Dissolve 2-(trimethylsilyl)oxazole (1.0 eq) in an anhydrous aprotic solvent such as tetrahydrofuran (THF) or dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the solution to 0 °C in an ice bath.
  - Add a solution of cyclohexanecarbonyl chloride (1.1 eq) in the same solvent dropwise to the cooled solution of 2-(trimethylsilyl)oxazole.
  - Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
  - Monitor the reaction progress by thin-layer chromatography (TLC).
  - Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
  - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
  - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

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- Purify the crude product by column chromatography on silica gel to afford **2-Cyclohexanoyloxazole**.

Predicted Physicochemical and Spectroscopic Properties

The molecular structure of **2-Cyclohexanoyloxazole** dictates its physical and chemical properties.

Molecular Structure

The molecule consists of a cyclohexyl ring attached to a carbonyl group, which is in turn bonded to the C2 position of an oxazole ring.

Predicted Physicochemical Data

Property	Predicted Value
Molecular Formula	$C_{10}H_{13}NO_2$
Molecular Weight	179.22 g/mol
Appearance	Likely a colorless to pale yellow oil or low-melting solid
Solubility	Soluble in common organic solvents (e.g., DCM, EtOAc, THF), insoluble in water.
Boiling Point	Estimated to be >200 °C at atmospheric pressure.

Predicted Spectroscopic Data

- ^{1}H NMR (Proton Nuclear Magnetic Resonance):
  - Oxazole Protons: Two distinct signals in the aromatic region (δ 7.0-8.0 ppm), corresponding to the protons at the C4 and C5 positions of the oxazole ring.
  - Cyclohexyl Protons: A complex multiplet in the aliphatic region (δ 1.2-3.0 ppm) arising from the protons of the cyclohexyl ring. The proton alpha to the carbonyl group would be

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expected to be the most downfield of these.

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):
  - Carbonyl Carbon: A signal in the downfield region (δ 180-195 ppm).
  - Oxazole Carbons: Signals corresponding to the C2, C4, and C5 carbons of the oxazole ring (δ 120-165 ppm).
  - Cyclohexyl Carbons: Signals in the aliphatic region (δ 25-50 ppm).
- IR (Infrared) Spectroscopy:
  - C=O Stretch: A strong absorption band around 1680-1700 cm^{-1} characteristic of an aryl ketone.
  - C=N and C=C Stretches: Absorption bands in the 1500-1650 cm^{-1} region corresponding to the oxazole ring.
  - C-H Stretches: Aliphatic C-H stretching vibrations just below 3000 cm^{-1}.
- Mass Spectrometry (MS):
  - Molecular Ion (M^+): An expected molecular ion peak at m/z = 179.
  - Fragmentation Pattern: Characteristic fragmentation would likely involve the loss of the cyclohexyl group or cleavage of the oxazole ring.[9]

Potential Applications in Drug Discovery and Materials Science

The unique combination of a lipophilic cyclohexyl moiety and a pharmacologically active oxazole core suggests several potential applications for **2-Cyclohexanoyloxazole**.

Medicinal Chemistry

Given the diverse biological activities of oxazole derivatives, **2-Cyclohexanoyloxazole** could serve as a lead compound or a scaffold for the development of new therapeutic agents in areas

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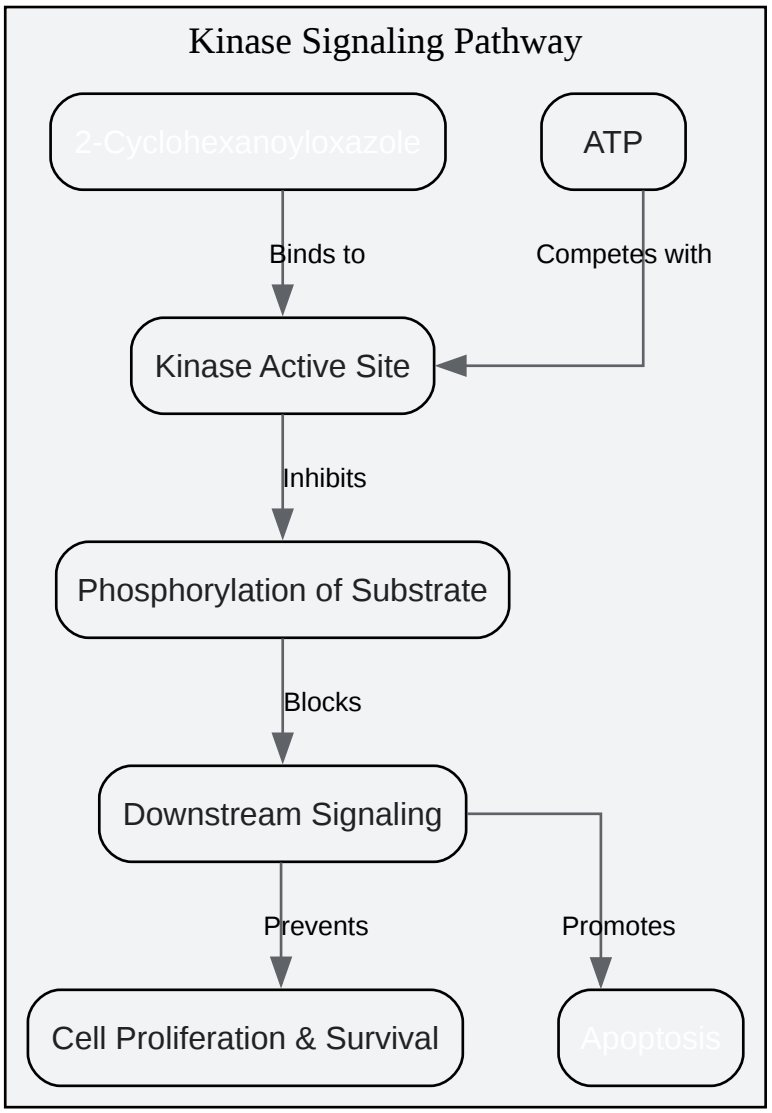
such as:

- Anti-inflammatory Agents: Many oxazole-containing compounds exhibit anti-inflammatory properties.[1][3] **2-Cyclohexanoyloxazole** could potentially modulate inflammatory pathways.
- Anticancer Agents: The oxazole scaffold is present in several cytotoxic natural products and synthetic anticancer drugs.[1][10]
- Antimicrobial Agents: The search for new antibiotics is a global health priority, and oxazole derivatives have shown promising antibacterial and antifungal activities.[1][4]

Hypothetical Mechanism of Action: Kinase Inhibition

A plausible mechanism of action for a molecule like **2-Cyclohexanoyloxazole** in an oncology context could be the inhibition of protein kinases, which are crucial regulators of cell signaling and are often dysregulated in cancer.

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Caption: Hypothetical mechanism of kinase inhibition by **2-Cyclohexanoyloxazole**.

Materials Science

The aromatic and polarizable nature of the oxazole ring suggests that derivatives of **2-Cyclohexanoyloxazole** could be investigated for applications in materials science, such as in the development of organic light-emitting diodes (OLEDs) or as components of liquid crystals.

Conclusion

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While **2-Cyclohexanoyloxazole** remains a theoretically conceived molecule, this guide provides a solid foundation for its future synthesis and exploration. The proposed synthetic route is based on reliable and well-documented chemical transformations. The predicted physicochemical and spectroscopic properties offer a benchmark for its characterization. The potential applications in medicinal chemistry and materials science highlight the promising nature of this novel compound. It is our hope that this comprehensive guide will inspire further research into the synthesis and utility of **2-Cyclohexanoyloxazole** and its derivatives, potentially leading to the discovery of new therapeutic agents and advanced materials.

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